

Technical Support Center: Fmoc-NH-PEG1-C2-acid

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Compound of Interest

Compound Name: *Fmoc-NH-PEG1-C2-acid*

Cat. No.: B607493

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, stability, and handling of **Fmoc-NH-PEG1-C2-acid**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Fmoc-NH-PEG1-C2-acid**?

A1: For long-term storage, **Fmoc-NH-PEG1-C2-acid** powder should be stored at -20°C in a dry, dark environment.^{[1][2][3]} Some suppliers also indicate that storage at -5°C is acceptable.^{[4][5]} For short-term storage (days to weeks), 0-4°C is permissible.^[1] Once in solvent, the compound should be stored at -80°C for up to a year, or at -20°C for shorter periods (up to one month).^[2] It is crucial to avoid repeated freeze-thaw cycles of solutions.^[6]

Q2: What is the expected shelf life of **Fmoc-NH-PEG1-C2-acid**?

A2: When stored properly in its solid form at -20°C, the shelf life is typically greater than two years.^{[1][2]} One supplier suggests a shelf life of up to 3 years at -20°C.^[2]

Q3: How should I handle **Fmoc-NH-PEG1-C2-acid** upon receipt?

A3: The compound is generally shipped at ambient temperature as a non-hazardous chemical and is stable for a few weeks during ordinary shipping.^{[1][3]} Upon receipt, it is recommended to store it under the specified conditions (-20°C for long-term).

Q4: In which solvents is **Fmoc-NH-PEG1-C2-acid** soluble?

A4: **Fmoc-NH-PEG1-C2-acid** is soluble in polar organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).[6] The hydrophilic PEG spacer also increases its solubility in aqueous media.[4][5]

Q5: What are the main stability concerns for this compound?

A5: The primary stability concern is the base-lability of the Fmoc protecting group.[6][7] Exposure to basic conditions can lead to premature deprotection. The ether linkages in the PEG chain are generally stable but can degrade under extreme oxidative or hydrolytic stress.[8]

Storage and Stability Data Summary

Condition	Form	Temperature	Duration	Notes
Long-term Storage	Powder	-20°C	>2-3 years[1][2]	Keep dry and protected from light.[4][5]
Short-term Storage	Powder	0-4°C	Days to weeks[1]	
In Solvent	Solution	-80°C	Up to 1 year[2]	Avoid repeated freeze-thaw cycles.[6]
In Solvent	Solution	-20°C	Up to 1 month[2]	
Shipping	Powder	Ambient	Weeks[1][3]	Non-hazardous.

Troubleshooting Guide

Issue 1: Reduced coupling efficiency in peptide synthesis.

- Possible Cause: Partial degradation or aggregation of the **Fmoc-NH-PEG1-C2-acid**.
- Troubleshooting Steps:

- **Verify Storage Conditions:** Ensure the compound has been stored correctly at -20°C and protected from moisture and light.
- **Check Purity:** Analyze the purity of the compound using HPLC to check for degradation products.
- **Use Freshly Prepared Solutions:** Prepare solutions of the linker immediately before use.
- **Optimize Coupling Conditions:** Consider extending the coupling time or using a different coupling reagent.

Issue 2: Unexpected loss of the Fmoc group.

- **Possible Cause:** Exposure to basic conditions during storage or handling.
- **Troubleshooting Steps:**
 - **Review Solvent Purity:** Ensure that solvents used to dissolve the compound are free from amine or other basic impurities.
 - **Avoid Basic Additives:** Do not add basic additives to stock solutions of the linker.
 - **Monitor pH:** If used in aqueous solutions, ensure the pH is neutral or slightly acidic.

Issue 3: Inconsistent analytical results (e.g., multiple peaks in HPLC).

- **Possible Cause:** Presence of impurities or degradation products.
- **Troubleshooting Steps:**
 - **Confirm Identity:** Use a high-resolution analytical technique like mass spectrometry to confirm the identity of the main peak and characterize impurities.
 - **Assess Purity:** Quantify the purity using a validated HPLC method. A purity of ≥95% is typically expected.
 - **Source New Material:** If significant degradation is confirmed, it is advisable to use a new batch of the compound.

Experimental Protocols

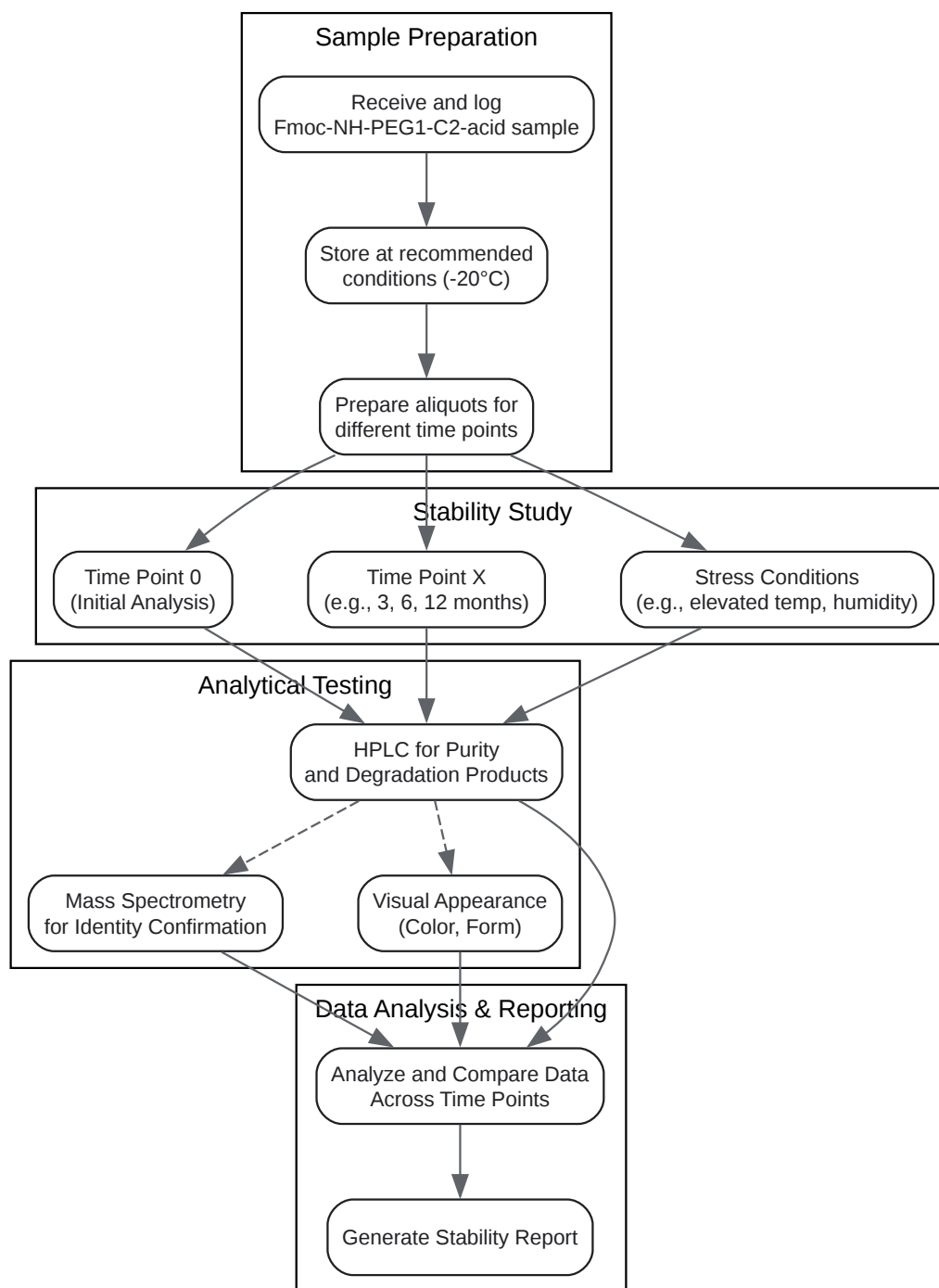
Protocol 1: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

This protocol provides a general method for assessing the purity of **Fmoc-NH-PEG1-C2-acid**.

- Sample Preparation:
 - Accurately weigh approximately 1 mg of **Fmoc-NH-PEG1-C2-acid**.
 - Dissolve the sample in 1 mL of a suitable solvent (e.g., acetonitrile or a mixture of acetonitrile and water) to a final concentration of 1 mg/mL.
 - Filter the solution through a 0.22 µm syringe filter before injection.
- HPLC Conditions (Example):
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
 - Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in water.
 - Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in acetonitrile.
 - Gradient: A linear gradient from 30% B to 90% B over 20 minutes.
 - Flow Rate: 1.0 mL/min.
 - Detection: UV at 265 nm and 301 nm (for Fmoc group).
 - Injection Volume: 10 µL.
- Data Analysis:
 - Integrate the peak areas of all detected peaks.
 - Calculate the purity as the percentage of the main peak area relative to the total peak area.

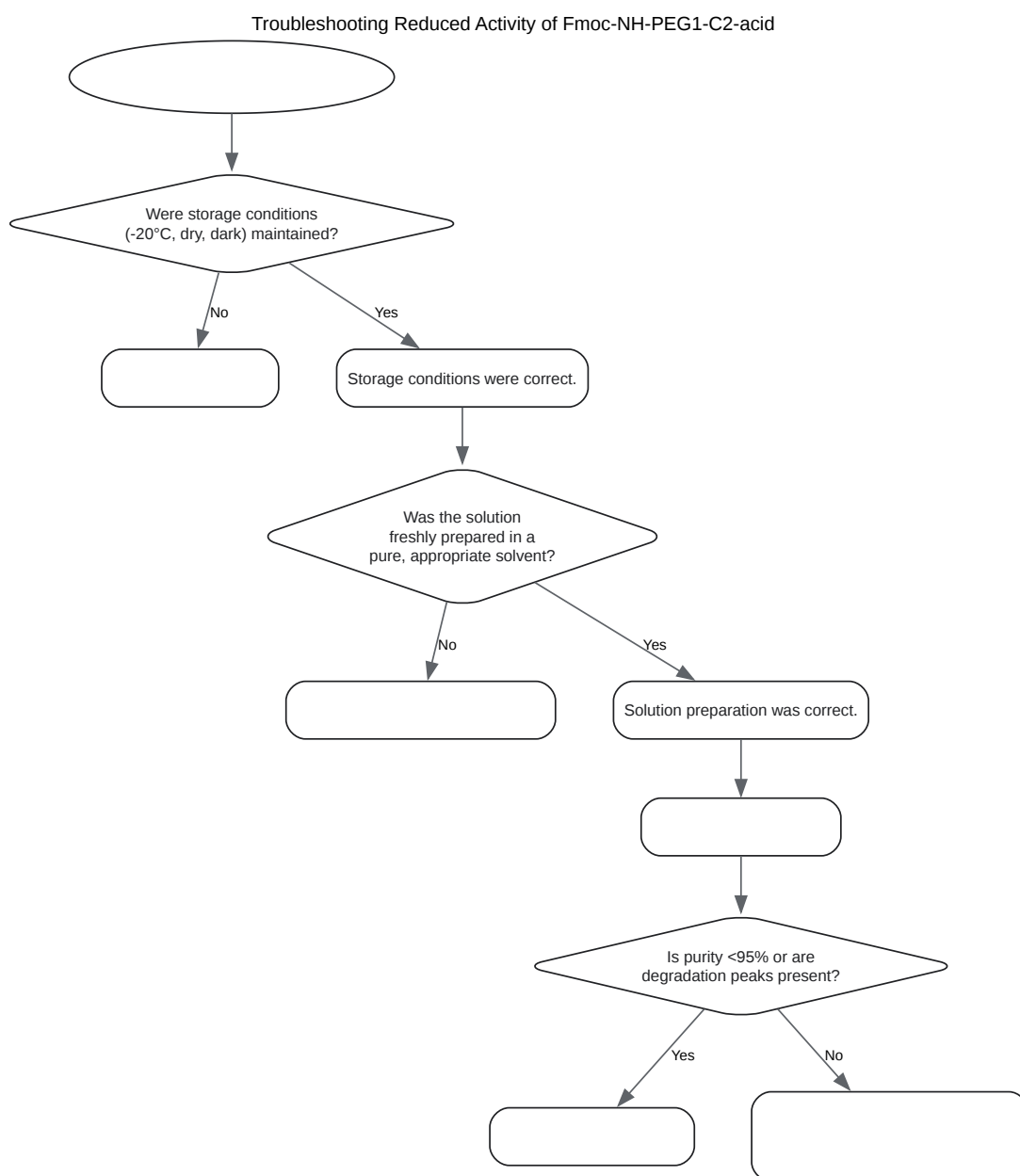
Visualizations

Stability Testing Workflow for Fmoc-NH-PEG1-C2-acid



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Caption: Workflow for a typical stability study of **Fmoc-NH-PEG1-C2-acid**.



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Caption: Decision tree for troubleshooting reduced activity of **Fmoc-NH-PEG1-C2-acid**.

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